

2-Propoxyethanol: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **2-Propoxyethanol**, a versatile glycol ether utilized across various scientific and industrial sectors. This document consolidates its chemical identity, physical and chemical properties, and provides a procedural framework for its application in a laboratory setting.

Chemical Identity: Synonyms and Alternative Names

2-Propoxyethanol is known by a multitude of synonyms and trade names across different regions and suppliers. For clarity and comprehensive literature searching, a compilation of these names is essential.



Туре	Name	Citation
IUPAC Name	2-propoxyethanol	[1]
CAS Number	2807-30-9	[1]
Synonyms	Ethanol, 2-propoxy-	[1]
Ethylene glycol monopropyl ether	[1]	
Propyl cellosolve	[1]	_
Propyl glycol	[1]	_
n-Propoxyethanol	[1]	_
Ektasolve EP	[1]	_
n-Propyl Oxitol glycol	[1]	_
Monopropyl ether of ethylene glycol	[1]	
Ethylene glycol propyl ether	[1]	_
2-(Propyloxy)ethanol	[1]	_
Ethylene glycol mono-n-propyl ether	[1]	_
3-Oxa-1-hexanol	[2]	_
EP Solvent	[3]	_
Trade Names	Eastman EP	[1]

Quantitative Data Summary

A summary of the key physical and chemical properties of **2-Propoxyethanol** is presented below. These parameters are critical for its handling, application in experimental setups, and for computational modeling.



Property	Value	Citation
Molecular Formula	C5H12O2	[2]
Molecular Weight	104.15 g/mol	[4]
Appearance	Clear, colorless liquid	[1]
Odor	Mild, pleasant ether-like	[5]
Boiling Point	150-153 °C	[6]
Melting Point	-75 °C	[6]
Flash Point	51.7 °C (125 °F)	[7]
Density	0.913 g/mL at 25 °C	[6]
Vapor Pressure	1.3 mmHg at 20 °C	[6]
Water Solubility	Miscible	[1]
Refractive Index	1.412 at 25 °C	[1]

Experimental Protocols and Applications

While specific, detailed experimental protocols for **2-propoxyethanol** in drug development are not extensively published, its primary role is as a versatile solvent.[5] It is utilized in formulations for coatings, cleaning agents, and as a solvent for a wide range of substances including resins and dyes.[3] Its moderate evaporation rate is advantageous in processes requiring controlled drying times.[3]

A general experimental protocol for the synthesis of **2-propoxyethanol** involves the reaction of ethylene oxide with n-propanol.[1] Another described method is the reaction of synthesis gas (CO+H2) in the presence of a Ruthenium catalyst.[1] A more detailed production example involves combining ethylene glycol and 2-ethyl-1,3-dioxolane in an autoclave with a 5% Palladium on carbon catalyst, followed by heating and pressurizing with hydrogen gas.[8]

In a research context, **2-propoxyethanol** would typically be used as a vehicle for compound administration or as a solvent in analytical techniques. Due to its chemical properties, it can dissolve a variety of both polar and non-polar compounds.

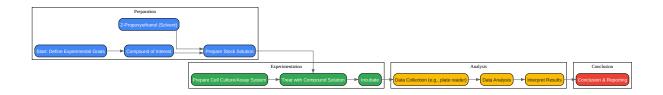


Biological Interaction and Signaling Pathways

A comprehensive search of available scientific literature did not reveal any specific signaling pathways that are directly modulated by **2-propoxyethanol**. Its biological effects are primarily associated with its properties as a solvent and its metabolism. The primary metabolite of **2-propoxyethanol** is 2-propoxyacetic acid (PAA).[9] Toxicological studies indicate that at high concentrations, it can cause hemolysis, with human erythrocytes being less sensitive than those of rats.[9][10] The critical health effects for risk assessment are considered to be acute dermal toxicity and eye irritation.[9] Given the lack of evidence for direct interaction with specific signaling cascades, its role in biological experiments is predominantly that of an excipient or solvent.

Experimental Workflow Diagram

The following diagram illustrates a generalized workflow for utilizing **2-propoxyethanol** as a solvent in a typical laboratory experiment, such as in-vitro compound screening.



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Caption: A generalized experimental workflow using **2-propoxyethanol** as a solvent.



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